

# Methyl 12-bromododecanoate safety and handling precautions

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## Compound of Interest

Compound Name: Methyl 12-bromododecanoate

Cat. No.: B1366824

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An In-Depth Technical Guide to the Safe Handling of **Methyl 12-Bromododecanoate**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Methyl 12-bromododecanoate** (CAS No. 26825-95-6) is a long-chain bromoester compound utilized as a versatile building block and intermediate in organic synthesis, including the development of novel surfactants, fragrances, and pharmaceuticals.<sup>[1]</sup> Its bifunctional nature, possessing both a reactive bromine atom and a methyl ester, makes it valuable in creating complex molecular architectures. However, its chemical reactivity also necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This guide provides a comprehensive overview of the safety and handling precautions for **methyl 12-bromododecanoate**, grounded in established chemical safety principles, to ensure the well-being of laboratory personnel and the integrity of research.

## Chemical and Physical Properties: The Foundation of Safety

A fundamental aspect of safe chemical handling is a clear understanding of its intrinsic properties. These characteristics dictate its behavior under various conditions and inform the necessary control measures.

**Methyl 12-bromododecanoate** is a derivative of dodecanoic acid (lauric acid) with the molecular formula  $C_{13}H_{25}BrO_2$ .<sup>[1]</sup> The presence of a terminal bromine atom introduces specific reactivity, making it a useful alkylating agent in synthesis.<sup>[1]</sup>

Table 1: Physicochemical Properties of **Methyl 12-Bromododecanoate**

Property	Value	Source(s)
CAS Number	26825-95-6	<sup>[2]</sup>
Molecular Formula	$C_{13}H_{25}BrO_2$	<sup>[1]</sup> <sup>[2]</sup>
Molecular Weight	293.25 g/mol	<sup>[1]</sup>
Physical State	Liquid or Solid/Semi-solid	<sup>[2]</sup>
Purity	Typically $\geq 95\%$	<sup>[2]</sup> <sup>[3]</sup>
Storage Temperature	Room Temperature, Sealed in Dry, Keep in Dark Place	<sup>[1]</sup>

Causality Insight: The recommendation to store this chemical in a dark, dry, and sealed container is directly linked to its chemical nature.<sup>[1]</sup> Halogenated esters can be susceptible to hydrolysis in the presence of moisture and potential degradation or reaction upon prolonged exposure to light.

## Hazard Identification and Risk Assessment

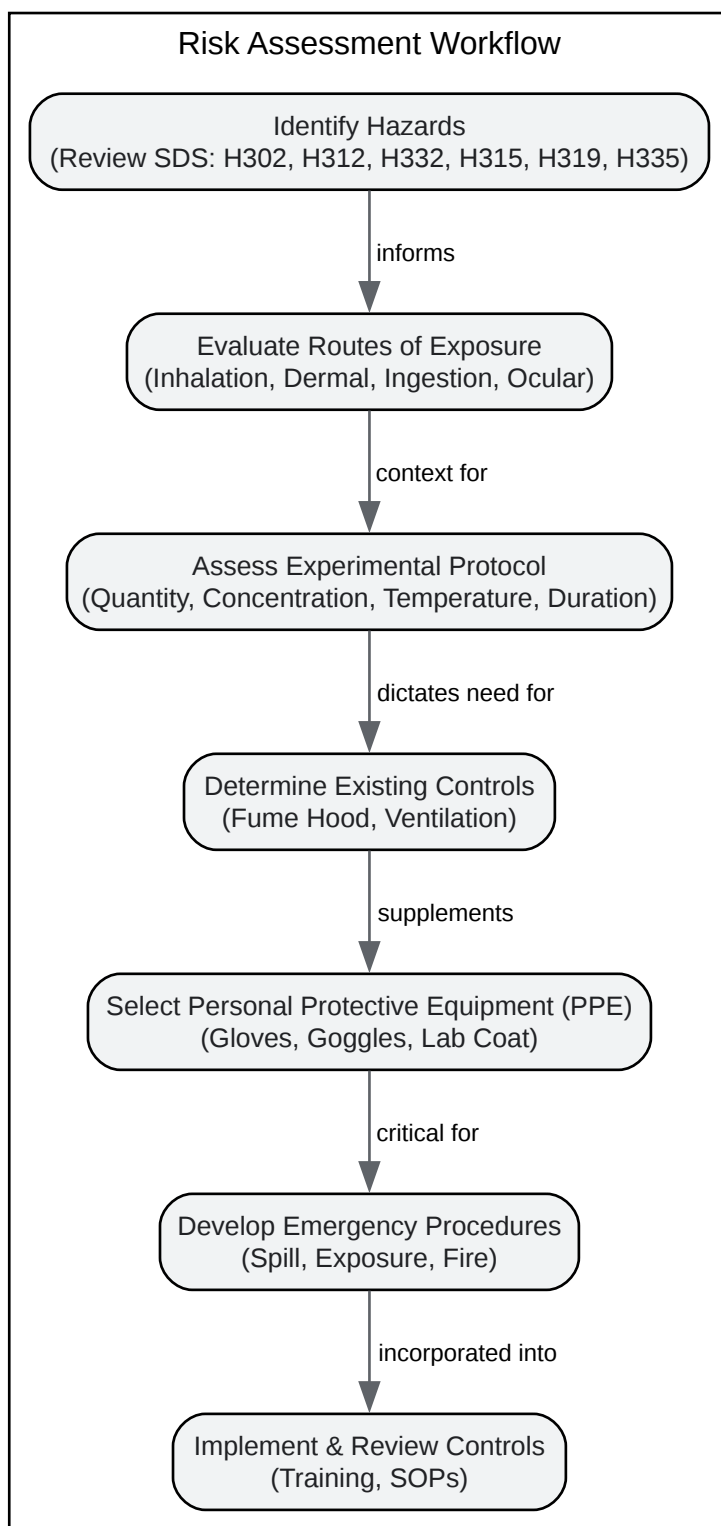
**Methyl 12-bromododecanoate** is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).<sup>[1]</sup><sup>[2]</sup> A thorough risk assessment is mandatory before any handling of this substance.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Pictogram
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	GHS07 (Harmful/Irritant)[2]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	GHS07 (Harmful/Irritant)[2]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	GHS07 (Harmful/Irritant)[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	GHS07 (Harmful/Irritant)[4][5]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	GHS07 (Harmful/Irritant)[4][5]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation	GHS07 (Harmful/Irritant)[4][5]

Signal Word: Warning[2]

Expertise & Experience: The multiple "Harmful" classifications indicate that this chemical has systemic toxicity potential through all major routes of exposure: ingestion, skin contact, and inhalation.[2] The irritant properties for skin, eyes, and the respiratory system are common for reactive alkyl halides and esters.[4][5] The primary risk during laboratory use is not acute, high-level poisoning, but rather the cumulative effect of low-level exposure from inadequate handling practices.



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Caption: A logical workflow for conducting a risk assessment before handling **Methyl 12-bromododecanoate**.

## Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to protection is essential, starting with engineering controls and supplemented by appropriate PPE.

### 3.1. Engineering Controls

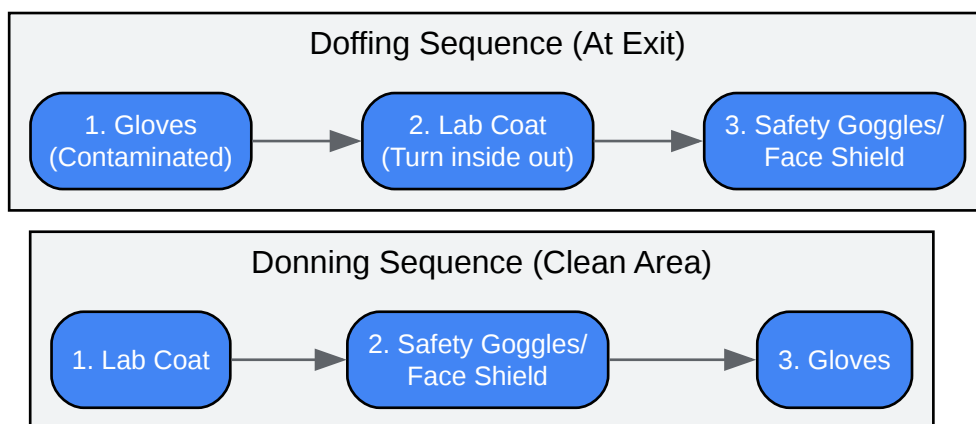
- **Chemical Fume Hood:** All handling of **methyl 12-bromododecanoate**, including weighing, transferring, and use in reactions, must be conducted in a properly functioning chemical fume hood.<sup>[6]</sup> This is the primary defense against inhaling harmful vapors.<sup>[7]</sup>
- **Ventilation:** The laboratory should be well-ventilated to prevent the accumulation of vapors in the general workspace.<sup>[7][8]</sup>
- **Safety Stations:** An eyewash station and safety shower must be readily accessible and tested regularly.<sup>[7][9]</sup>

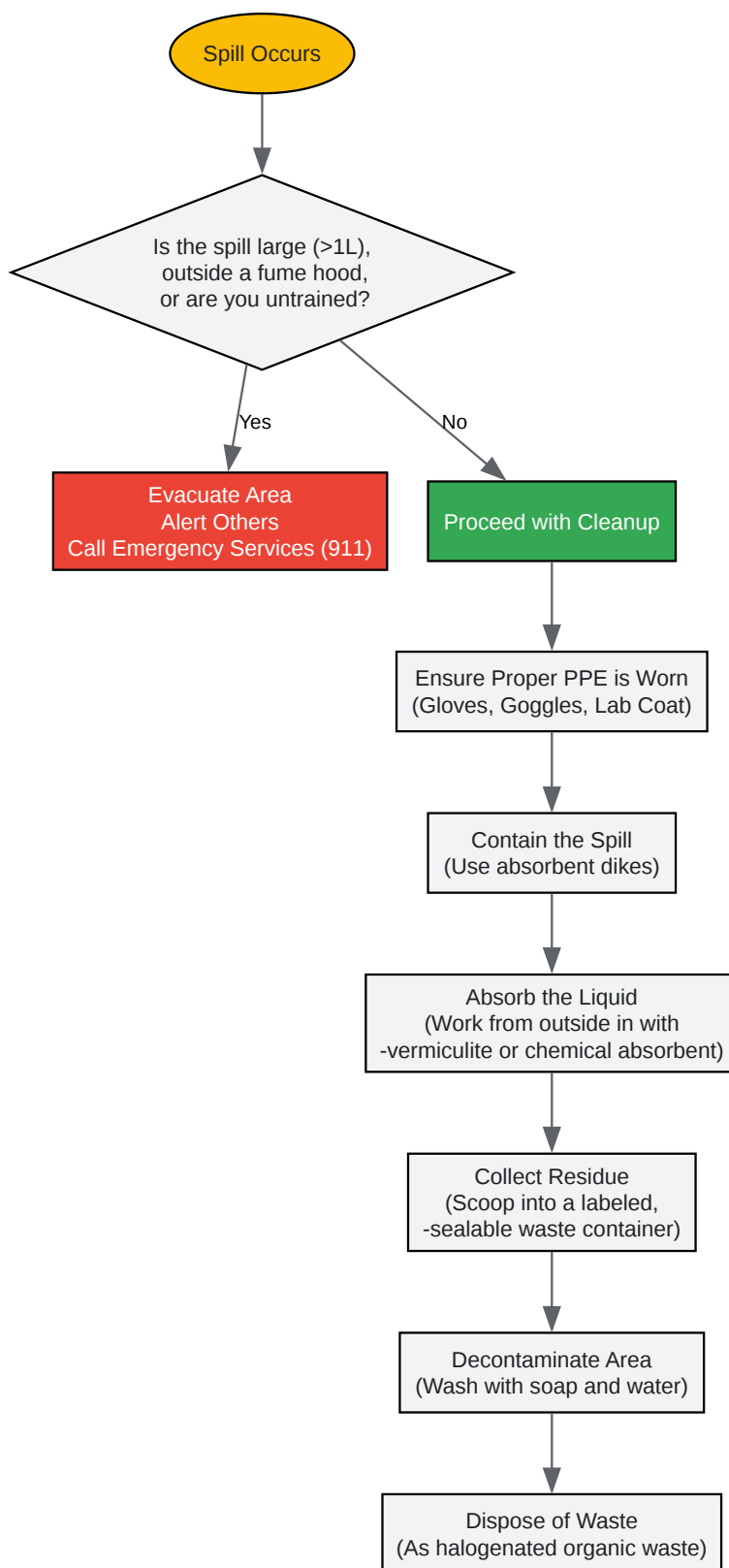
### 3.2. Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected based on the specific hazards of the chemical.<sup>[10][11]</sup>

- **Eye and Face Protection:** Chemical safety goggles that form a seal around the eyes are mandatory.<sup>[7][11]</sup> If there is a significant splash risk, a face shield should be worn in addition to goggles.<sup>[10][12]</sup>
- **Skin Protection:**
  - **Gloves:** Nitrile gloves are a suitable choice for protection against incidental splashes of many solvents and chemicals, including this compound.<sup>[12]</sup> It is crucial to check the glove manufacturer's compatibility chart for breakthrough time. Always inspect gloves for tears or holes before use and remove them promptly and properly after handling the chemical.

- Lab Coat: A flame-resistant lab coat with long sleeves and a secure closure is required to protect the skin and personal clothing.[\[11\]](#)
- Respiratory Protection: Not typically required when work is conducted within a certified chemical fume hood.[\[7\]](#) If engineering controls are insufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors may be necessary.[\[13\]](#)





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